

# In-Depth Technical Guide: Synthesis and Characterization of 2-((Dimethylamino)methyl)aniline

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## Compound of Interest

Compound Name: 2-((Dimethylamino)methyl)aniline

Cat. No.: B158372

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **2-((Dimethylamino)methyl)aniline**, a versatile diamine intermediate. The information compiled herein is intended to support researchers and professionals in the fields of organic synthesis, medicinal chemistry, and materials science.

## Compound Overview

**2-((Dimethylamino)methyl)aniline**, also known as (2-aminobenzyl)dimethylamine, is an aromatic amine containing both a primary and a tertiary amine functional group. Its chemical structure and basic properties are summarized below.

Property	Value
IUPAC Name	2-[(Dimethylamino)methyl]aniline
CAS Number	1904-62-7[1]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> N <sub>2</sub> [1]
Molecular Weight	150.22 g/mol [1]
Canonical SMILES	CN(C)CC1=CC=CC=C1N[1]

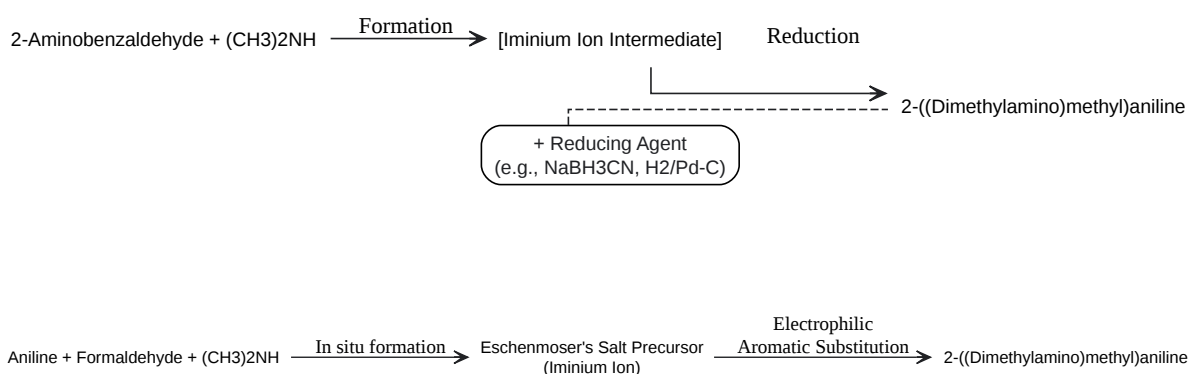
## Synthetic Routes

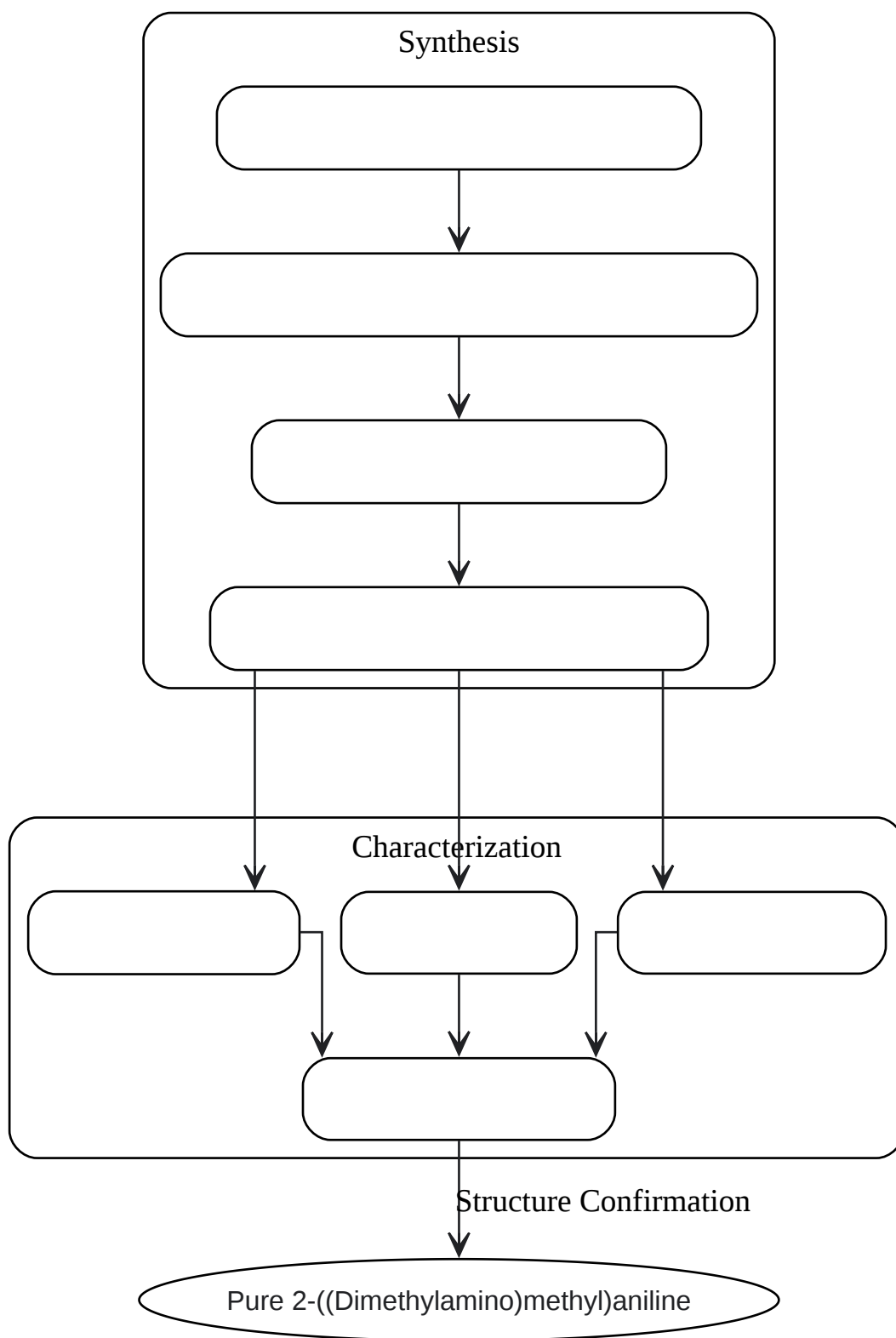
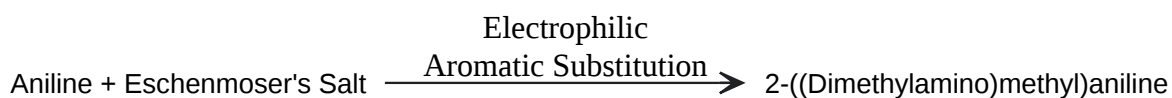
The synthesis of **2-((Dimethylamino)methyl)aniline** can be achieved through several strategic pathways. This guide outlines three plausible and commonly employed methods in organic synthesis.

### Reductive Amination of 2-Aminobenzaldehyde

A primary route to **2-((Dimethylamino)methyl)aniline** involves the reductive amination of 2-aminobenzaldehyde with dimethylamine. This two-step, one-pot reaction first involves the formation of an iminium ion intermediate, which is then reduced in situ to the desired tertiary amine.

Reaction Scheme:





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## References

- 1. 2-((Dimethylamino)methyl)aniline | C<sub>9</sub>H<sub>14</sub>N<sub>2</sub> | CID 12586115 - PubChem [pubchem.ncbi.nlm.nih.gov]
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